

Application Note: Quantitative Analysis of (3Z)-3-Decen-1-ol in Biological Samples

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Compound of Interest

Compound Name: 3-Decen-1-ol, (3Z)-

Cat. No.: B110309

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(3Z)-3-Decen-1-ol is a volatile organic compound that has been identified as a minor component of the male-produced sex pheromone in the poplar moth, *Leucopetra sinuella*. As a semiochemical, it plays a role in the chemical communication of this insect, influencing its mating behavior. The quantitative analysis of such compounds in biological samples is crucial for understanding insect behavior, developing pest management strategies, and for potential applications in biocontrol. This application note provides a detailed protocol for the quantitative analysis of (3Z)-3-Decen-1-ol in insect glandular tissue using headspace gas chromatography-mass spectrometry (HS-GC-MS).

Data Presentation

Due to the limited availability of specific quantitative validation data for (3Z)-3-Decen-1-ol in the public domain, the following table presents representative data that can be expected for the analysis of minor insect pheromone components using the described HS-GC-MS method. These values should be established and validated in individual laboratories.

Biological Matrix	Analytical Method	Limit of Detection (LOD) (ng/gland)	Limit of Quantification (LOQ) (ng/gland)	Typical Concentration Range (ng/gland)
Leucoptera sinuella Hairpencil Glands	HS-GC-MS	0.01 - 0.1	0.03 - 0.3	0.5 - 5

Experimental Protocols

1. Sample Collection and Preparation

- Biological Sample: Male *Leucoptera sinuella* hairpencil (HP) glands.
- Collection: Male moths are cold-anesthetized. The abdominal tip containing the hairpencil glands is excised under a stereomicroscope.
- Sample Pooling: For quantitative analysis, glands from a minimum of 5-10 individuals should be pooled to ensure a representative sample and sufficient analyte concentration.
- Internal Standard: A suitable internal standard (e.g., a deuterated analog or a structurally similar compound not present in the sample, such as Z-5-decen-1-ol) should be added to the sample prior to extraction to correct for variations in extraction efficiency and instrument response.

2. Extraction of (3Z)-3-Decen-1-ol from Glandular Tissue

- Place the pooled hairpencil glands into a 2 mL glass vial.
- Add 100 μ L of high-purity hexane to the vial.
- Add the internal standard solution at a known concentration.
- Seal the vial with a PTFE-lined cap.

- Sonicate the vial in a sonication bath for 10 minutes at room temperature to ensure complete extraction of the volatile compounds.
- Centrifuge the vial at 3000 rpm for 5 minutes to pellet the tissue debris.
- Carefully transfer the hexane supernatant to a clean 1.5 mL autosampler vial for HS-GC-MS analysis.

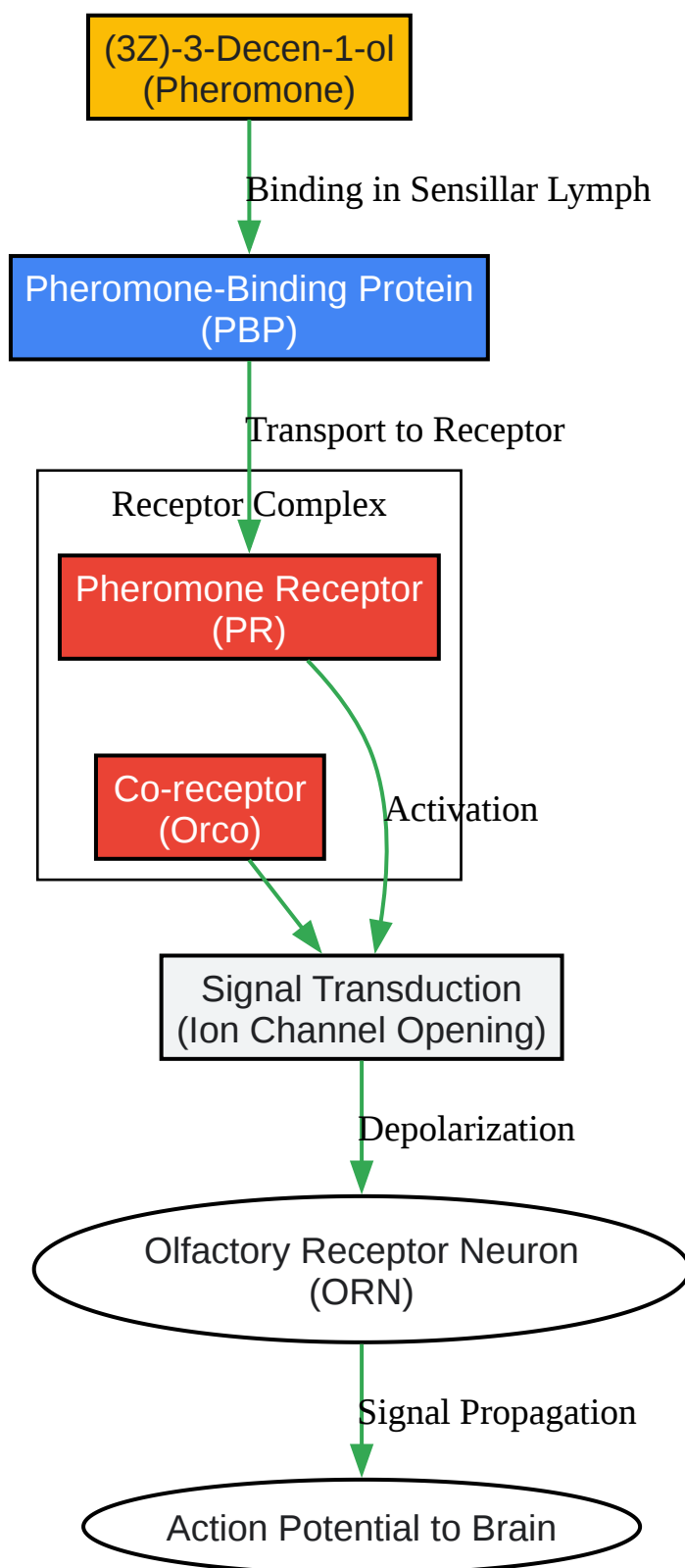
3. Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS) Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer and a headspace autosampler.
- GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness) is recommended.
- Headspace Parameters:
 - Vial Equilibration Temperature: 80°C
 - Vial Equilibration Time: 15 minutes
 - Loop Temperature: 90°C
 - Transfer Line Temperature: 100°C
 - Injection Volume: 1 mL of headspace
- GC Parameters:
 - Inlet Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp: 10°C/min to 250°C

- Hold at 250°C for 5 minutes
- MS Parameters:
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Scan Range: m/z 40-400
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantification, using characteristic ions of (3Z)-3-Decen-1-ol (e.g., m/z 68, 82, 96, 138) and the internal standard.

Mandatory Visualizations





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